

What is L-Isoleucine- $^{13}\text{C}_6,^{15}\text{N}$ and its chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Isoleucine- $^{13}\text{C}_6,^{15}\text{N}$*

Cat. No.: *B12944832*

[Get Quote](#)

An In-depth Technical Guide to L-Isoleucine- $^{13}\text{C}_6,^{15}\text{N}$ for Researchers and Drug Development Professionals

Introduction

L-Isoleucine- $^{13}\text{C}_6,^{15}\text{N}$ is a stable isotope-labeled form of the essential amino-acid L-isoleucine. In this isotopologue, all six carbon atoms are replaced with the heavy isotope ^{13}C , and the nitrogen atom is replaced with the heavy isotope ^{15}N . This labeling strategy results in a molecule with a precisely defined mass shift compared to its unlabeled counterpart, making it an invaluable tool in various research and development applications, particularly in the fields of proteomics, metabolomics, and drug discovery.

This guide provides a comprehensive overview of the chemical properties, common experimental applications, and protocols involving L-Isoleucine- $^{13}\text{C}_6,^{15}\text{N}$.

Chemical Properties

L-Isoleucine- $^{13}\text{C}_6,^{15}\text{N}$ is a nonpolar, hydrophobic amino acid.^[1] Its physical and chemical properties are summarized in the table below. The incorporation of stable isotopes does not significantly alter the chemical behavior of the molecule in biological systems, allowing it to be used as a tracer for the natural amino acid.

Property	Value	References
Synonyms	SILAC Amino Acid, (2S,3S)-2-Amino-3-methylpentanoic acid- ¹³ C ₆ , ¹⁵ N	[2]
Molecular Formula	¹³ C ₆ H ₁₃ ¹⁵ NO ₂	[1]
Linear Formula	¹³ C ₂ H ₅ ¹³ CH(¹³ CH ₃) ¹³ CH(¹⁵ NH ₂) ¹³ CO ₂ H	[2]
Molecular Weight	138.12 g/mol	[2][3]
CAS Number	202468-35-7	[1][2][3]
Mass Shift	M+7	[2]
Appearance	Solid	[2]
Melting Point	168-170 °C	[2]
Optical Activity	[α] _{25/D} +40.0°, c = 2 in 5 M HCl	[2]
Isotopic Purity	≥98 atom % ¹³ C, ≥98 atom % ¹⁵ N	[2][4]
Chemical Purity	≥95% (CP)	[2][4]

Key Applications

The primary utility of L-Isoleucine-¹³C₆,¹⁵N stems from its use as a tracer and an internal standard in analytical techniques.

- Quantitative Proteomics (SILAC): Stable Isotope Labeling by Amino acids in Cell culture (SILAC) is a powerful technique for quantitative proteomics.[5] Cells are grown in media where a natural amino acid is replaced by its heavy isotope-labeled counterpart. This leads to the incorporation of the heavy amino acid into all newly synthesized proteins. By comparing the mass spectra of labeled and unlabeled samples, the relative abundance of proteins can be accurately determined. L-Isoleucine-¹³C₆,¹⁵N is one of the amino acids used for this purpose.

- **Metabolic Flux Analysis:** As a stable isotope-labeled metabolite, L-Isoleucine- $^{13}\text{C}_6$, ^{15}N is used to trace the metabolic fate of isoleucine through various biochemical pathways.^[6] This allows researchers to study amino acid metabolism, protein synthesis, and energy production in living systems.^[6]
- **Internal Standard for Mass Spectrometry:** In quantitative analysis using mass spectrometry (MS), such as LC-MS or GC-MS, L-Isoleucine- $^{13}\text{C}_6$, ^{15}N serves as an ideal internal standard.^[1] It is chemically identical to the analyte (unlabeled L-isoleucine) but has a different mass, allowing for accurate quantification by correcting for variations in sample preparation and instrument response.
- **Biomolecular NMR:** Isotope labeling with ^{13}C and ^{15}N is crucial for nuclear magnetic resonance (NMR) spectroscopy studies of proteins and other biomolecules.^[6]^[7] These isotopes provide the necessary nuclear spin for NMR experiments, enabling the determination of three-dimensional structures and the study of molecular dynamics.^[3]
- **Vaccine Quantification:** L-Isoleucine- $^{13}\text{C}_6$, ^{15}N is utilized in immunocapture isotope dilution mass spectrometry (IC-IDMS) to assess the suitability of monoclonal and polyclonal antibodies for the quantification of new vaccines.^[4]

Experimental Protocols

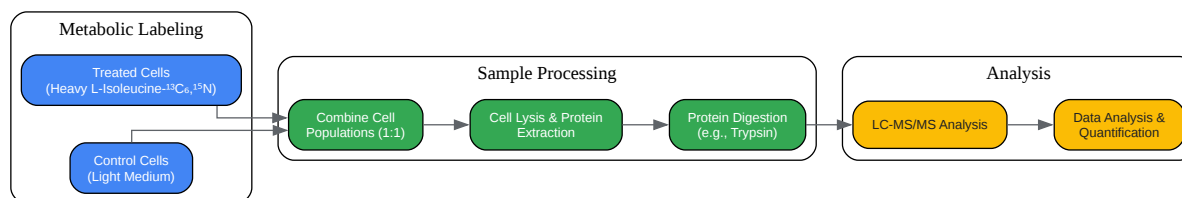
SILAC-based Quantitative Proteomics Workflow

This protocol outlines the general steps for a SILAC experiment using L-Isoleucine- $^{13}\text{C}_6$, ^{15}N .

- **Cell Culture Preparation:**
 - Select a cell line that is auxotrophic for isoleucine.
 - Prepare two types of culture media: "light" medium containing standard L-isoleucine and "heavy" medium where L-isoleucine is completely replaced with L-Isoleucine- $^{13}\text{C}_6$, ^{15}N . All other components of the media should be identical.
- **Metabolic Labeling:**
 - Culture the cells in the "light" and "heavy" media for at least five to six cell divisions to ensure near-complete incorporation of the respective isoleucine isotopes into the

proteome.

- Experimental Treatment:
 - Apply the experimental condition (e.g., drug treatment) to one of the cell populations. The other population serves as the control.
- Sample Harvesting and Lysis:
 - Harvest the cells from both populations.
 - Combine the "light" and "heavy" cell populations in a 1:1 ratio based on cell count or protein concentration.
 - Lyse the combined cell mixture to extract the proteins.
- Protein Digestion:
 - Digest the protein mixture into peptides using a protease such as trypsin.
- LC-MS/MS Analysis:
 - Analyze the resulting peptide mixture using liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- Data Analysis:
 - Identify and quantify the peptides. The mass difference between the "light" and "heavy" peptide pairs (containing unlabeled and labeled isoleucine, respectively) will be a multiple of 7 Da.
 - The ratio of the signal intensities of the heavy and light peptide pairs reflects the relative abundance of the corresponding protein in the two cell populations.



[Click to download full resolution via product page](#)

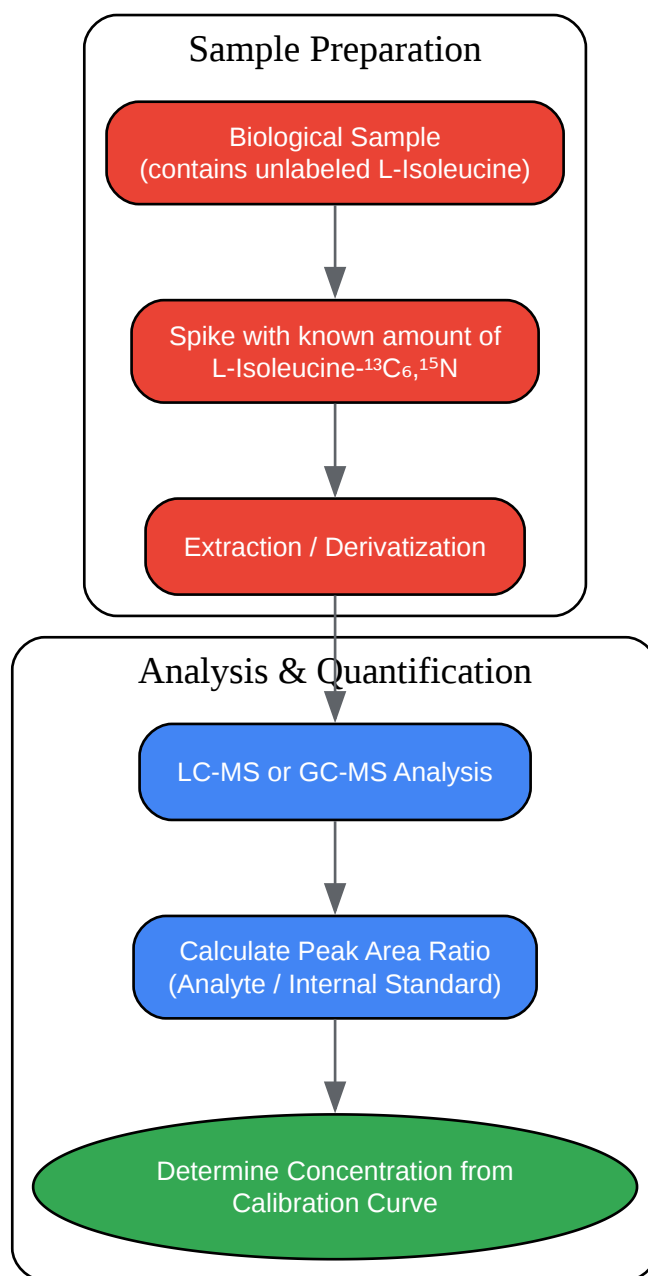
SILAC Experimental Workflow.

Use as an Internal Standard in Quantitative Mass Spectrometry

This protocol describes the use of L-Isoleucine-¹³C₆,¹⁵N as an internal standard for the quantification of L-isoleucine in a biological sample.

- Sample Preparation:
 - Prepare the biological sample (e.g., plasma, cell extract) that contains the analyte (unlabeled L-isoleucine).
- Internal Standard Spiking:
 - Add a known amount of L-Isoleucine-¹³C₆,¹⁵N to the sample at the earliest stage of sample preparation.
- Extraction and Derivatization (if necessary):
 - Perform any necessary extraction or chemical derivatization steps to prepare the sample for MS analysis. The internal standard will undergo the same processing as the analyte, correcting for any sample loss.
- LC-MS or GC-MS Analysis:

- Inject the prepared sample into the LC-MS or GC-MS system.
- Develop a method that allows for the separation and detection of both the analyte and the internal standard.
- Data Acquisition:
 - Acquire the mass spectral data. The analyte and the internal standard will have different mass-to-charge (m/z) ratios.
- Quantification:
 - Create a calibration curve using known concentrations of the unlabeled L-isoleucine spiked with the same fixed concentration of the internal standard.
 - Calculate the ratio of the peak area of the analyte to the peak area of the internal standard in the unknown sample.
 - Determine the concentration of L-isoleucine in the original sample by interpolating from the calibration curve.



[Click to download full resolution via product page](#)

Quantitative Analysis using an Internal Standard.

Conclusion

L-Isoleucine-¹³C₆,¹⁵N is a versatile and powerful tool for researchers in the life sciences. Its well-defined chemical and physical properties, coupled with its ability to act as a tracer and internal standard, make it indispensable for a wide range of applications, from fundamental

metabolic research to the development of new therapeutics and diagnostics. The experimental workflows outlined in this guide provide a foundation for the application of this stable isotope-labeled amino acid in quantitative and structural studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. L -Isoleucine-13C6,15N 13C 98atom , 15N 98atom , 95 CP 202468-35-7 [sigmaaldrich.com]
- 3. L-Isoleucine ($\text{C}_{13}\text{H}_{27}\text{NO}_2$, 99%; $\text{C}_{13}\text{H}_{27}\text{NO}_2$, 99%) - Cambridge Isotope Laboratories, CNLM-561-H-0.05 [isotope.com]
- 4. scientificlabs.co.uk [scientificlabs.co.uk]
- 5. SILAC Metabolic Labeling Systems | Thermo Fisher Scientific - US [thermofisher.com]
- 6. L-Isoleucine-13C6,d10,15N | Benchchem [benchchem.com]
- 7. L-Isoleucine- $\text{C}_{13}\text{H}_{27}\text{NO}_2$ -Fmoc ($\text{C}_{13}\text{H}_{27}\text{NO}_2$, 99%; $\text{C}_{13}\text{H}_{27}\text{NO}_2$, 99%) - Cambridge Isotope Laboratories, CNLM-4346-H-0.1 [isotope.com]
- To cite this document: BenchChem. [What is L-Isoleucine-13C6,15N and its chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12944832#what-is-l-isoleucine-13c6-15n-and-its-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com